

Technical Guide to 4-Bromo-2,5-dimethylpyridine: A Material Safety Data Sheet

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Compound of Interest

Compound Name: 4-Bromo-2,5-dimethylpyridine

Cat. No.: B169587

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and properties of **4-Bromo-2,5-dimethylpyridine** (CAS No. 17117-23-6). The information has been compiled from available safety data sheets of the compound and its structural analogs, intended to provide a thorough guide for its safe use in a laboratory research and development setting.

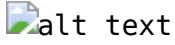
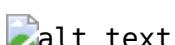
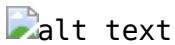
Chemical Identification and Physical Properties

Identifier	Value
Chemical Name	4-Bromo-2,5-dimethylpyridine
CAS Number	17117-23-6
Molecular Formula	C ₇ H ₈ BrN
Molecular Weight	186.05 g/mol
Appearance	Solid (form may vary)
Storage Temperature	2-8°C, under inert atmosphere

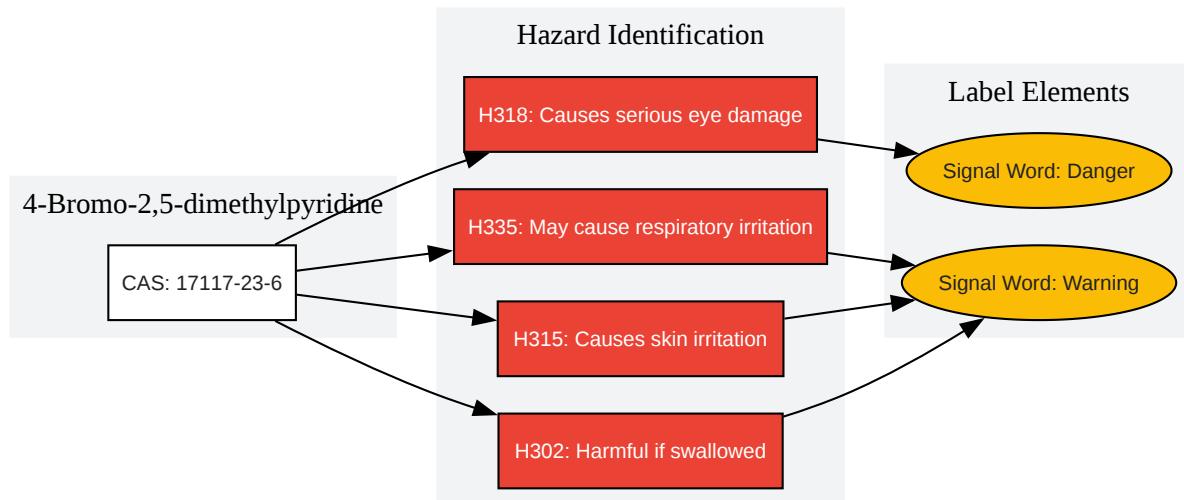
Note: Detailed physical properties such as melting point, boiling point, and density for **4-Bromo-2,5-dimethylpyridine** are not consistently available. Researchers should handle this compound with the assumption that it may be volatile and should be stored as recommended.

Hazard Identification and GHS Classification

4-Bromo-2,5-dimethylpyridine is classified as a hazardous substance. The following GHS hazard classifications have been reported for this compound and its close isomers.

Hazard Class	GHS Classification	Pictogram	Signal Word	Hazard Statement
Acute Toxicity, Oral	Category 4		Warning	H302: Harmful if swallowed.
Skin Corrosion/Irritation	Category 2		Warning	H315: Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 1		Danger	H318: Causes serious eye damage.
Specific Target Organ Toxicity (Single Exposure)	Category 3, Respiratory System		Warning	H335: May cause respiratory irritation.

GHS Classification Workflow



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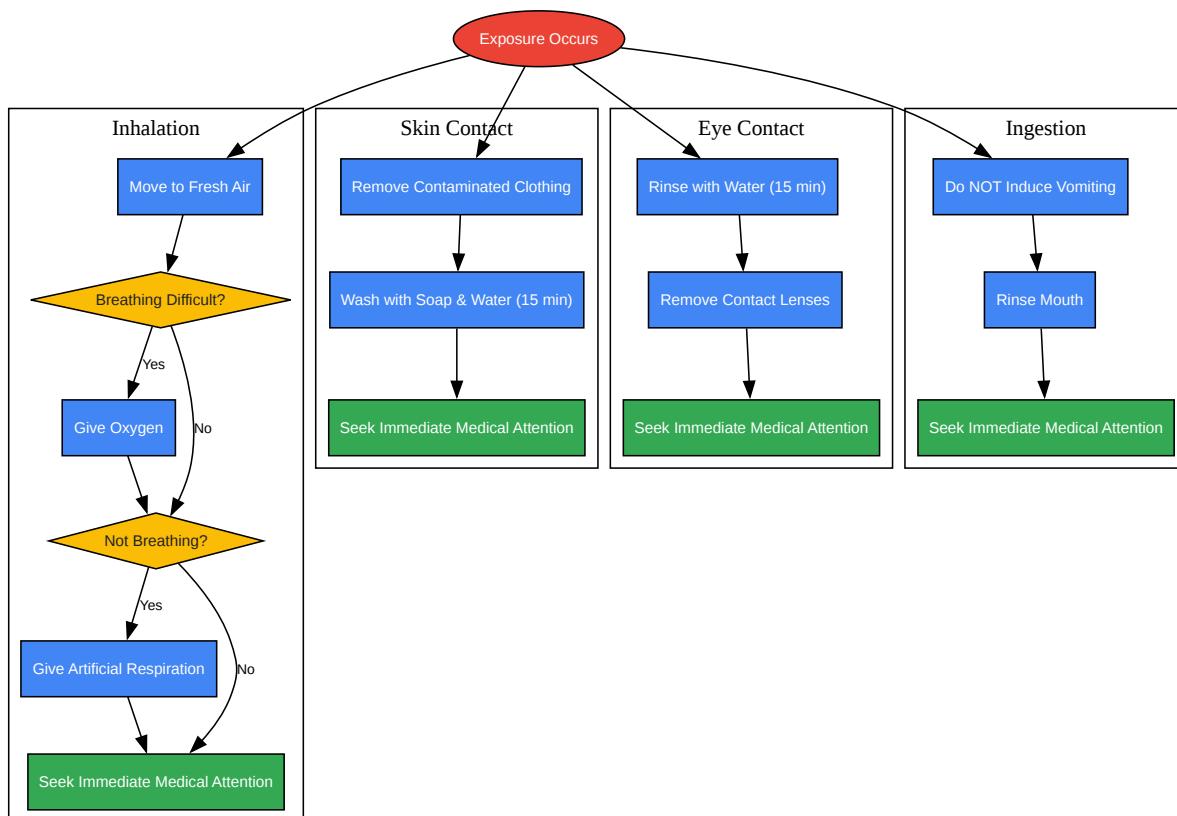
Caption: GHS hazard classification pathway for **4-Bromo-2,5-dimethylpyridine**.

First-Aid Measures

Immediate medical attention is required in case of exposure.

Exposure Route	First-Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing all contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Emergency First-Aid Workflow

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Caption: Decision-making workflow for first-aid response to exposure.

Fire-Fighting Measures

Aspect	Recommendation
Suitable Extinguishing Media	Use water spray, dry chemical, carbon dioxide (CO ₂), or alcohol-resistant foam.
Specific Hazards	Thermal decomposition can lead to the release of irritating and toxic gases and vapors, including nitrogen oxides (NO _x), carbon monoxide (CO), carbon dioxide (CO ₂), and hydrogen bromide (HBr).
Protective Equipment	Firefighters should wear self-contained breathing apparatus (SCBA) and full protective gear.

Handling and Storage

Experimental Protocol for Safe Handling:

- Engineering Controls: All handling of **4-Bromo-2,5-dimethylpyridine** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood. Eyewash stations and safety showers must be readily accessible.
- Personal Protective Equipment (PPE):
 - Eye/Face Protection: Wear chemical safety goggles and a face shield.
 - Skin Protection: Wear a lab coat, and chemical-resistant gloves (e.g., nitrile rubber).
 - Respiratory Protection: If working outside of a fume hood or if aerosolization is possible, a NIOSH-approved respirator with an organic vapor cartridge is required.
- Handling Procedures:
 - Avoid contact with skin, eyes, and clothing.
 - Avoid inhalation of dust or vapors.

- Use spark-proof tools and explosion-proof equipment if the material is handled in a way that could generate dust clouds.
 - Wash hands thoroughly after handling.
- Storage:
 - Store in a tightly sealed container in a cool, dry, and well-ventilated area.
 - Recommended storage is at 2-8°C under an inert atmosphere (e.g., argon or nitrogen).
 - Keep away from incompatible materials such as strong oxidizing agents.

Exposure Controls and Personal Protection

Parameter	Value
Occupational Exposure Limits	No specific occupational exposure limits have been established for 4-Bromo-2,5-dimethylpyridine. Handle with caution and use appropriate engineering controls to minimize exposure.
Engineering Controls	Use in a chemical fume hood. Ensure adequate ventilation.
Eye/Face Protection	Chemical safety goggles and face shield.
Hand Protection	Chemical-resistant gloves (e.g., nitrile rubber).
Skin and Body Protection	Lab coat, closed-toe shoes.
Respiratory Protection	NIOSH-approved respirator with organic vapor cartridge if ventilation is inadequate.

Toxicological Information

Detailed toxicological studies for **4-Bromo-2,5-dimethylpyridine** are not readily available. The hazard assessment is based on the GHS classifications of the compound and its isomers.

Effect	Information
Acute Toxicity	Harmful if swallowed. Data for dermal and inhalation toxicity are not available, but exposure should be avoided.
Skin Corrosion/Irritation	Causes skin irritation.
Serious Eye Damage/Irritation	Causes serious eye damage.
Respiratory or Skin Sensitization	No data available.
Germ Cell Mutagenicity	No data available.
Carcinogenicity	No data available.
Reproductive Toxicity	No data available.
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation.
Specific Target Organ Toxicity (Repeated Exposure)	No data available.
Aspiration Hazard	No data available.

Disclaimer: This document is intended as a guide and is not a substitute for a formal Material Safety Data Sheet (MSDS) provided by the manufacturer. Researchers should always consult the original MSDS for the most accurate and up-to-date information. All laboratory work should be conducted by trained professionals in accordance with established safety protocols.

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